

Oxime V toxicity compared to other sweeteners

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Compound Focus: Oxime V

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Toxicity and Metabolism of Oxime V

The table below summarizes the key findings from a subchronic toxicologic and metabolic disposition study on **Oxime V** [1].

Aspect	Findings for Oxime V
Absorption & Excretion	Readily absorbed and metabolized. Excretion was nearly quantitative within 48 hours in rats, dogs, and rhesus monkeys [1].
Major Metabolic Pathways	Oxidation and reduction of the cyclohexadiene ring; oxidation of the aldoxime and dimethyl ether moieties followed by conjugation with glycine; thiomethylation of the ring; O-glucuronidation of the aldoxime [1].

| **Subchronic Oral Toxicity (2-month rat study)** | **Dosage:** 396.5 mg/kg per day (in a 0.6% test compound diet). **Findings:** No treatment-related histopathologic lesions in the liver, kidney, spleen, and testes. Increased liver weight relative to body weight and increased serum bilirubin level [1]. |

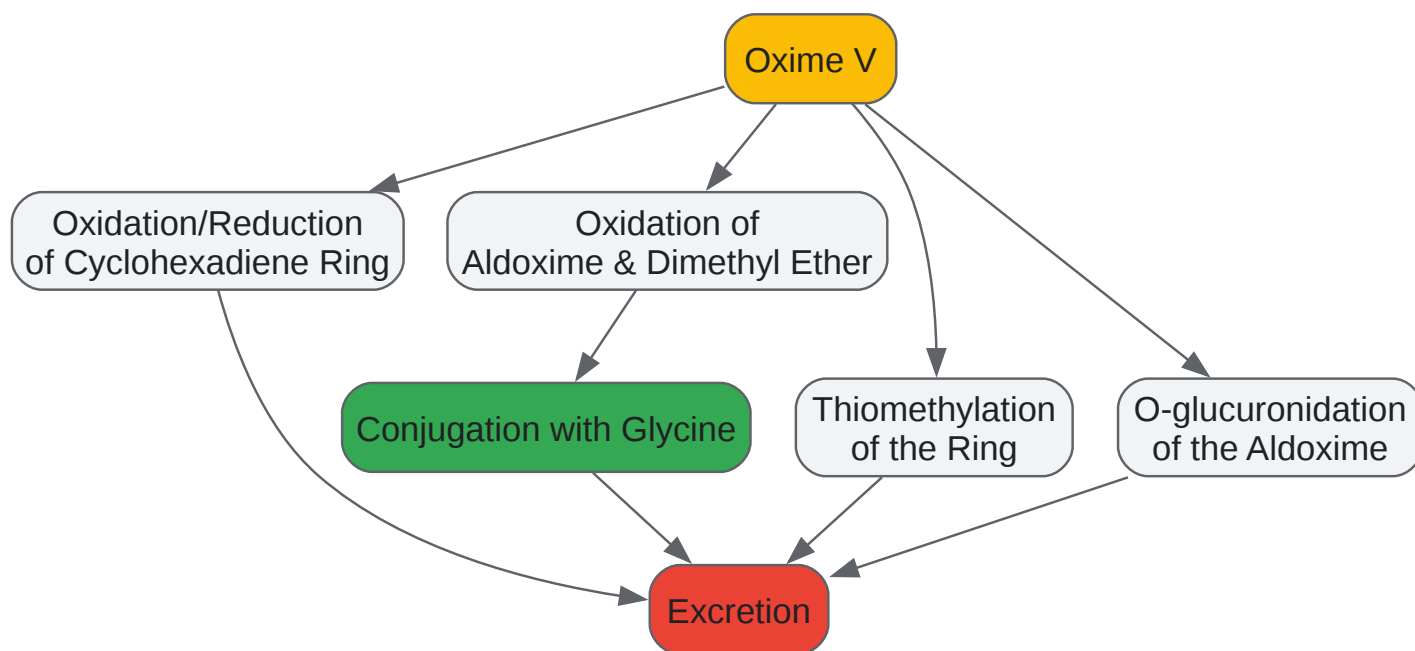
Experimental Protocol for Oxime V Study

The following methodology was used to generate the data above [1]:

- **Metabolic Disposition:** Conducted in rats, dogs, and rhesus monkeys. Radioactivity assays were used to track absorption and excretion.
- **Subchronic Oral Toxicity:** A two-month feeding study was conducted with male adult rats. The average consumption was 396.5 mg/kg per day from a diet containing 0.6% **Oxime V**.
- **Tissue Examination:** Histopathologic analysis was performed on the liver, kidney, spleen, and testes.
- **Clinical Pathology:** Serum bilirubin levels were measured, and organ weights were recorded.

Oxime V Metabolism Pathway

The study identified several key metabolic pathways for **Oxime V**, which are visualized in the diagram below [1].



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Limitations and Data Gaps

It is important to note the significant limitations of the available data for a comprehensive safety comparison:

- **Limited Scope:** The primary study on **Oxime V** is from 1985, and the data is restricted to a single subchronic toxicity study in animals [1]. There is no information on its mutagenic, genotoxic, or carcinogenic potential from the search results.
- **Lack of Modern Sweetener Data:** While the search results contain extensive information on the safety and regulation of sweeteners like aspartame and sucralose [2] [3], they do not provide the detailed, study-level experimental data (e.g., from animal models using specific doses and protocols) needed for a direct, point-by-point comparison with **Oxime V**.

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References

1. Metabolic and toxicologic study of an artificial sweetener ... [pubmed.ncbi.nlm.nih.gov]
2. Aspartame and Other Sweeteners in Food [fda.gov]
3. Impact of Artificial Sweeteners on Inflammation Markers [mdpi.com]

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